

Comparative Analysis of 2-Amino-4-methoxy-5-nitrobenzonitrile and Structural Analogs

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Compound of Interest

Compound Name:	2-Amino-4-methoxy-5-nitrobenzonitrile
Cat. No.:	B597350

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the characterization data for **2-Amino-4-methoxy-5-nitrobenzonitrile** and its commercially available, structurally related alternatives. Due to the limited availability of direct experimental data for **2-Amino-4-methoxy-5-nitrobenzonitrile**, this document leverages comprehensive data from its close structural analogs to provide a valuable comparative resource for research and development purposes.

Physicochemical and Spectroscopic Data Comparison

The following table summarizes the available physicochemical and spectroscopic data for **2-Amino-4-methoxy-5-nitrobenzonitrile** and its selected analogs. Direct experimental data for the target compound is limited; therefore, predicted values and data from closely related compounds are provided for comparative purposes.

Property	2-Amino-4-methoxy-5-nitrobenzonitrile (Predicted/Limited Data)	2-Amino-5-nitrobenzonitrile	2-Amino-5-(benzyloxy)-4-methoxybenzonitrile	4-Nitrobenzonitrile
Molecular Formula	C ₈ H ₇ N ₃ O ₃	C ₇ H ₅ N ₃ O ₂	C ₁₅ H ₁₄ N ₂ O ₂	C ₇ H ₄ N ₂ O ₂
Molecular Weight	193.16 g/mol	163.13 g/mol	254.28 g/mol	148.12 g/mol
CAS Number	1269292-82-1	17420-30-3	192869-57-1	619-72-7
Melting Point (°C)	Not available	200-207	Not available	144-147
Boiling Point (°C)	454.4 ± 45.0 (Predicted)	Not available	Not available	Not available
Density (g/cm ³)	1.40 ± 0.1 (Predicted)	Not available	Not available	Not available
¹ H NMR (CDCl ₃ , δ ppm)	Not available	Not available	7.42-7.28 (m, 5H), 6.81 (s, 1H), 6.23 (s, 1H), 5.01 (s, 2H), 4.19 (b, 2H), 3.85 (s, 3H) [1]	8.35 (d, J=8.0Hz, 2H), 7.89 (d, J=8.0Hz, 2H)[2]
¹³ C NMR (CDCl ₃ , δ ppm)	Not available	Not available	155.5, 146.6, 140.6, 136.5, 128.6, 128.1, 127.5, 118.1, 117.0, 99.0, 86.3, 72.1, 55.9[1]	150.0, 133.4, 124.2, 118.2, 116.7[2]
IR (KBr, cm ⁻¹)	Not available	Data available[3]	3359, 2202, 1508[1]	Data available
Mass Spec (m/z)	Not available	[M] ⁺ 163[3]	[M] ⁺ 254.2[1]	[M] ⁺ 148

Experimental Protocols

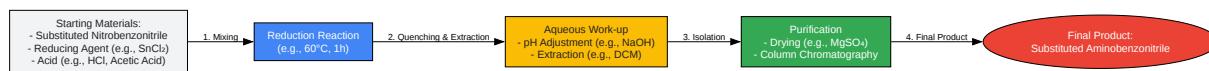
Detailed experimental protocols are crucial for the reproducibility of scientific findings. Below is a representative protocol for the synthesis of a close structural analog, 2-Amino-5-(benzyloxy)-4-methoxybenzonitrile, which can be adapted for the synthesis of **2-Amino-4-methoxy-5-nitrobenzonitrile** with appropriate starting materials.

Synthesis of 2-Amino-5-(benzyloxy)-4-methoxybenzonitrile[1]

- **Reaction Setup:** To a solution of Tin(II) chloride (2.00 g, 10.55 mmol) in concentrated hydrochloric acid (4 mL) and acetic acid (14 mL), add Benzonitrile, 4-Methoxy-2-nitro-5-(phenylMethoxy)- (1.00 g, 3.52 mmol).
- **Reaction Conditions:** Stir the resulting solution at 60°C for 1 hour.
- **Work-up:** Allow the solution to cool to room temperature. Adjust the pH to 10 by adding a 2 M NaOH solution.
- **Extraction:** Extract the aqueous solution with dichloromethane.
- **Purification:** Dry the combined organic layers over MgSO₄ and evaporate the solvent. Purify the residue by column chromatography using a hexane/ethyl acetate gradient (4:1 to 1:1) to yield the final product.

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the synthesis and purification of substituted aminobenzonitriles, based on the protocol described above.



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Caption: Synthetic workflow for substituted aminobenzonitriles.

This guide provides a foundational comparison for researchers working with **2-Amino-4-methoxy-5-nitrobenzonitrile** and related compounds. While direct experimental data for the target molecule remains scarce, the provided information on its analogs offers valuable insights into its expected properties and synthetic pathways. Researchers are encouraged to perform their own characterization for novel applications.

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References

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